

# Commercial Sourcing Guide for 4-(Trifluoromethoxy)phenylacetic Acid: A Technical Overview

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## Compound of Interest

**Compound Name:** 4-(Trifluoromethoxy)phenylacetic acid

**Cat. No.:** B1304646

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For researchers, scientists, and professionals in drug development, the timely and reliable procurement of key chemical reagents is paramount to project success. This technical guide provides an in-depth overview of the commercial suppliers for **4-(Trifluoromethoxy)phenylacetic acid** (CAS No. 4315-07-5), a crucial building block in the synthesis of various pharmaceutical and agrochemical compounds. Its unique trifluoromethoxy group often imparts desirable properties such as enhanced metabolic stability and increased lipophilicity to target molecules.

## Supplier and Product Specification Overview

A survey of prominent chemical suppliers reveals a competitive market for **4-(Trifluoromethoxy)phenylacetic acid**, with variations in purity, available quantities, and pricing. The following table summarizes the offerings from a selection of commercial vendors to facilitate a comparative analysis for procurement decisions.

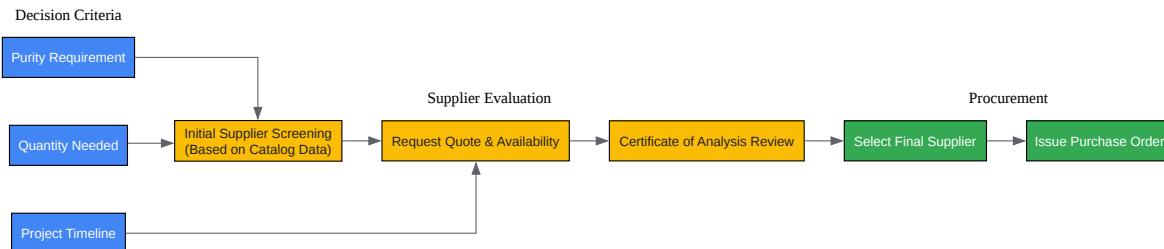
Supplier	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	98%	Not specified	Not specified
Thermo Scientific Chemicals (Fisher Scientific)	98%	1 g, 5 g	\$113.70 (1 g), \$379.53 (5 g) <a href="#">[1]</a>
Matrix Scientific	Not specified	1 g, 5 g, 25 g	\$11.00 (1 g), \$32.00 (5 g), \$115.00 (25 g) <a href="#">[2]</a>
INDOFINE Chemical Company	98%	5 g, 25 g	\$85.00 (5 g), \$183.00 (25 g) <a href="#">[3]</a>
TCI AMERICA	>97.0% (GC)	Not specified	Not specified
Chem-Impex	≥ 97% (GC)	Not specified	Not specified
Oakwood Chemical	Not specified	250 mg	Not specified
Cenmed	Not specified	Not specified	\$19.69, \$29.85, \$115.83 (multiple listings) <a href="#">[4]</a>

Note: Pricing and availability are subject to change and may not include shipping and handling fees. It is recommended to visit the suppliers' websites for the most current information. "Not specified" indicates that this information was not readily available from the initial search results.

## Key Considerations for Supplier Selection

The choice of a supplier for **4-(Trifluoromethoxy)phenylacetic acid** should be guided by several critical factors beyond just the listed price. For researchers in the initial stages of discovery, smaller quantities with high purity are often required. In contrast, for process development and scale-up activities, the availability of bulk quantities and consistency between batches becomes a primary concern.

The following workflow diagram illustrates a logical approach to selecting a suitable supplier based on common research and development needs.



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### Supplier Selection Workflow for Chemical Procurement

## Physicochemical Properties

**4-(Trifluoromethoxy)phenylacetic acid** is a white to off-white solid. Key physical and chemical properties are summarized below:

Property	Value
CAS Number	4315-07-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C9H7F3O3 <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	220.15 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	85-88 °C (lit.)

## Experimental Protocols

Detailed experimental protocols for the use of **4-(Trifluoromethoxy)phenylacetic acid** are highly application-specific and are typically developed by the end-user. For synthetic chemistry applications, standard laboratory procedures for handling acidic, crystalline solids should be

followed. This includes the use of appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. The compound is generally soluble in common organic solvents. For specific reaction conditions, researchers should consult relevant scientific literature and patents that describe the synthesis of their target molecules. Suppliers provide Safety Data Sheets (SDS) which contain crucial information regarding handling, storage, and disposal.<sup>[2]</sup>

## Conclusion

The commercial availability of **4-(Trifluoromethoxy)phenylacetic acid** from a variety of suppliers provides researchers and drug development professionals with multiple sourcing options. A careful evaluation of supplier specifications, including purity, available quantities, and cost, alongside internal project requirements, is essential for making an informed procurement decision. The data and workflow presented in this guide serve as a valuable resource for streamlining this process.

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## References

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- 2. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 3. 4-(TRIFLUOROMETHOXY)PHENYLACETIC ACID | 4315-07-5 | INDOFINE Chemical Company [indofinechemical.com]
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